

Synthesis and Characterization of Benzyl Benzoate-D12: A Technical Guide

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Compound of Interest		
Compound Name:	Benzyl benzoate-D12	
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This guide provides a comprehensive overview of the synthesis and characterization of **Benzyl benzoate-D12** (perdeuterated benzyl benzoate), a valuable isotopically labeled compound for use in various research applications, including drug metabolism studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Introduction

Benzyl benzoate is an organic compound with the chemical formula C₆H₅COOCH₂C₆H₅. It is the ester of benzoic acid and benzyl alcohol. Its deuterated analog, **Benzyl benzoate-D12**, has all 12 hydrogen atoms replaced by deuterium, resulting in the molecular formula C₁₄D₁₂O₂. This isotopic labeling provides a distinct mass signature, making it an ideal tool for studies where differentiation from its non-labeled counterpart is crucial.

Synthesis of Benzyl Benzoate-D12

The synthesis of **Benzyl benzoate-D12** involves the esterification of a deuterated benzoic acid derivative with a deuterated benzyl alcohol derivative. Several general methods for the synthesis of non-deuterated benzyl benzoate can be adapted for this purpose.[1][2][3] The most common and adaptable routes involve the reaction of a benzoate salt with a benzyl halide or the direct esterification of benzoic acid with benzyl alcohol.



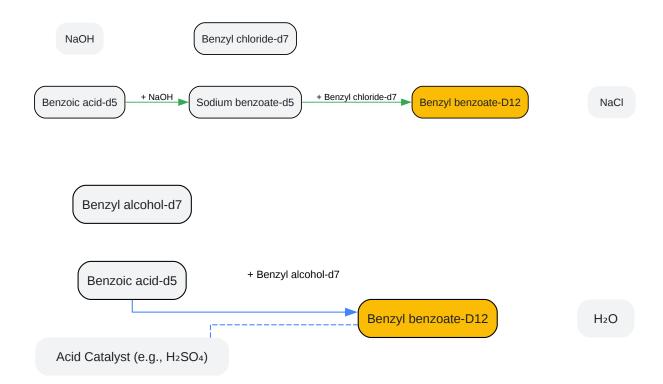
For the synthesis of **Benzyl benzoate-D12**, the required starting materials are Benzoic acid-d5 and a suitable deuterated benzyl source such as Benzyl alcohol-d7 or Benzyl chloride-d7.

Synthetic Pathways

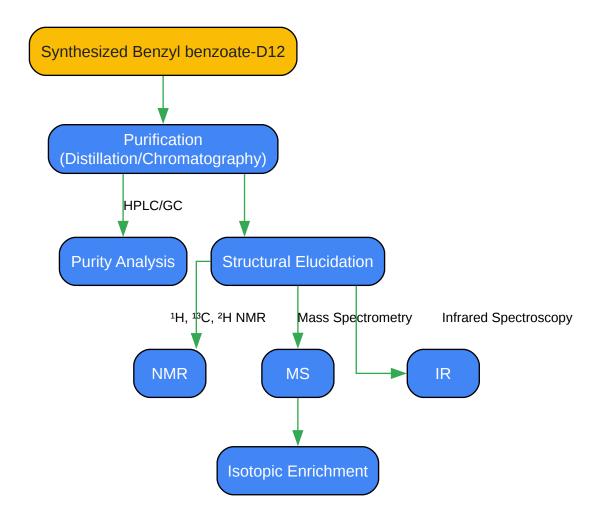
Two primary synthetic routes are proposed for the synthesis of **Benzyl benzoate-D12**:

Route A: Williamson Ether Synthesis-like Reaction

This method involves the reaction of the sodium salt of deuterated benzoic acid (Sodium benzoate-d5) with a deuterated benzyl halide (Benzyl chloride-d7).







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